

Validating PHOSGARD C 22-R: REACH/RoHS Compliance & Comparative Performance Guide

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Compound of Interest

Compound Name: PHOSGARD C 22-R

CAS No.: 4351-70-6

Cat. No.: B3031525

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Executive Summary

The transition from monomeric organophosphates (like TCEP and TCPP) to higher molecular weight alternatives is a critical directive for modern drug delivery devices and medical-grade polymers. **PHOSGARD C 22-R** (CAS 4351-70-6), a chlorinated polyphosphate ester, presents a viable alternative to restricted legacy flame retardants.

This guide provides a technical validation framework to confirm **PHOSGARD C 22-R**'s compliance with REACH (EC 1907/2006) and RoHS (2011/65/EU) standards. Unlike simple "pass/fail" certifications, this document outlines the experimental causality required to prove that C 22-R avoids the migration and toxicity pitfalls of its monomeric predecessors while maintaining necessary fire safety profiles.

Part 1: The Regulatory Landscape & Chemical Logic The Structural Differentiator

To validate compliance, one must understand the structural divergence between the candidate (C 22-R) and restricted substances.

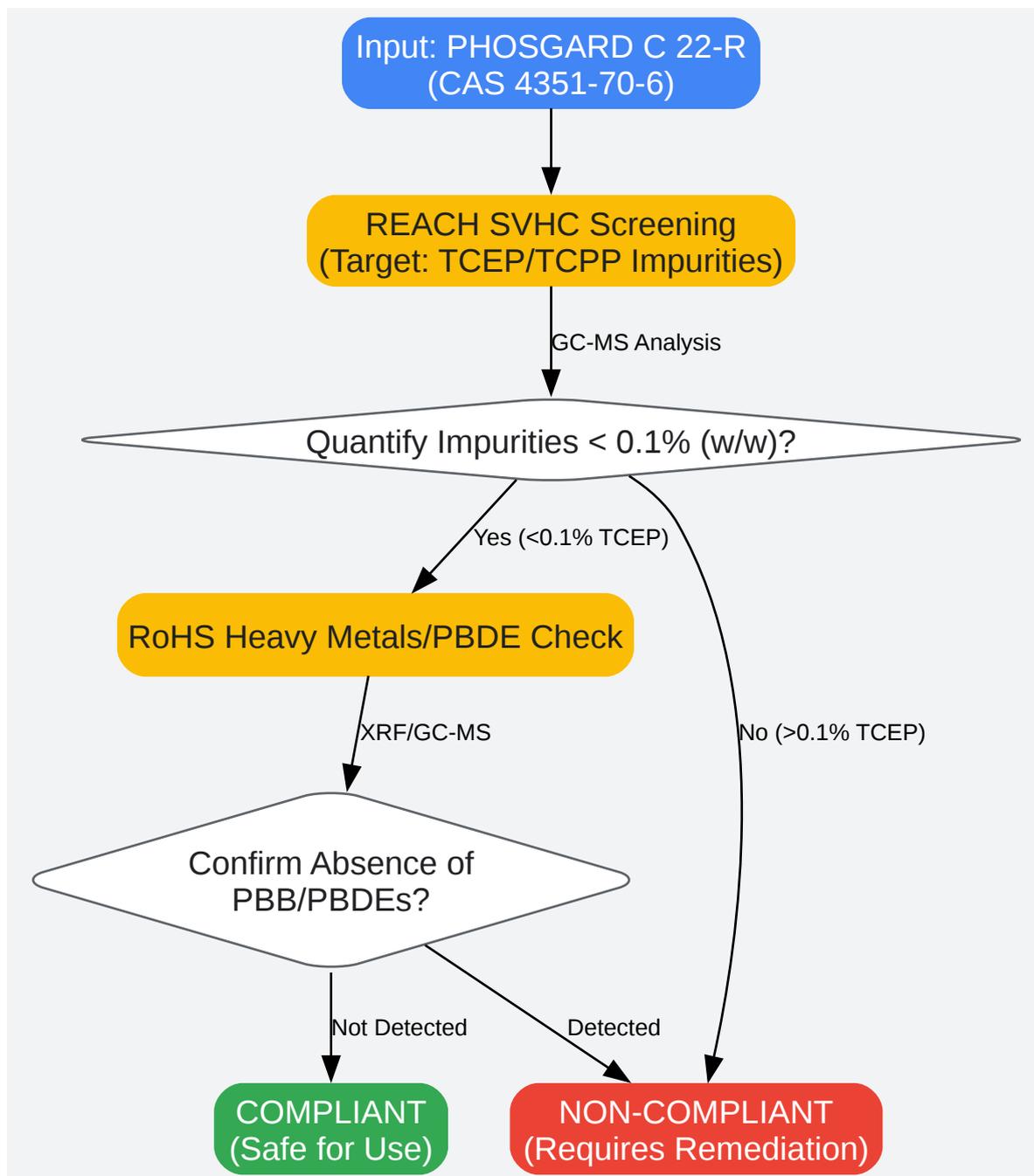
- **Restricted Baseline (TCEP/TCPP):** These are small, monomeric molecules. Their low molecular weight allows them to migrate easily out of polymer matrices, leading to

environmental persistence and bioaccumulation. TCEP is an SVHC (Substance of Very High Concern) listed under REACH Annex XIV.

- The Candidate (**PHOSGARD C 22-R**): Chemically identified as 2,2-bis(chloromethyl)trimethylene bis[bis(2-chloroethyl)phosphate]. It is an oligomeric/diphosphate structure.
 - Mechanism of Safety: The increased steric bulk and molecular weight significantly reduce volatility and migration potential, the primary drivers for REACH restrictions on organophosphates.

Regulatory Decision Matrix

The following decision tree illustrates the logic flow for validating C 22-R against current EU restrictions.



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Figure 1: Regulatory compliance logic flow. Note that compliance for C 22-R often hinges on proving the absence of unreacted starting materials (TCEP) rather than the toxicity of the C 22-R molecule itself.

Part 2: Chemical Identity & Validation Protocols

Trustworthiness in validation comes from rigorous analytical chemistry. You cannot rely solely on a Certificate of Analysis (CoA) from a supplier; internal validation is required for GMP/GLP environments.

Analytical Challenge: Impurity Screening

The synthesis of C 22-R can theoretically leave residual TCEP (Tris(2-chloroethyl) phosphate). Since TCEP is strictly regulated (REACH threshold 0.1% w/w), your primary validation step is quantifying this specific impurity.

Protocol: GC-MS Determination of Chlorophosphate Impurities

Objective: Detect and quantify TCEP and TCPP impurities within the C 22-R matrix.

Reagents:

- Solvent: Toluene or Methanol (HPLC Grade).
- Internal Standard: Tributyl phosphate (TBP) or deuterated TCEP (d12-TCEP).
- Calibration Standards: TCEP (CAS 115-96-8) and TCPP (CAS 13674-84-5).

Step-by-Step Methodology:

- Sample Preparation: Dissolve 100 mg of **PHOSGARD C 22-R** in 10 mL of Toluene. Add 50 μ L of Internal Standard solution.
- Extraction (if polymer matrix): If testing a finished foam/resin, use Soxhlet extraction with Dichloromethane (DCM) for 6 hours, then concentrate to 2 mL.
- GC Parameters:
 - Column: DB-5ms (30m x 0.25mm x 0.25 μ m) or equivalent non-polar phase.
 - Carrier Gas: Helium at 1.0 mL/min (constant flow).
 - Inlet: Splitless mode, 280°C.

- Oven Program: 60°C (1 min) → 20°C/min → 300°C (hold 5 min).
- MS Parameters:
 - Source Temp: 230°C; Quad Temp: 150°C.
 - Mode: SIM (Selected Ion Monitoring) for maximum sensitivity.
 - Target Ions:
 - TCEP: m/z 249, 205, 143.
 - C 22-R (Parent): Will elute significantly later due to high MW; monitor TIC for retention time verification.

Acceptance Criteria:

- TCEP/TCPP content must be < 1000 ppm (0.1%) to satisfy REACH SVHC requirements [1].

Part 3: Comparative Performance Data

Replacing a legacy additive requires proof that performance is not compromised. The table below contrasts **PHOSGARD C 22-R** against the restricted TCEP and the scrutiny-target TCPP.

Physical & Safety Profile Comparison

Parameter	TCEP (Restricted)	TCPP (Watch List)	PHOSGARD C 22-R (Candidate)	Performance Implication
CAS Number	115-96-8	13674-84-5	4351-70-6	Unique identity confirms non-SVHC status.
Structure	Monomer	Monomer	Diphosphate (Oligomer)	C 22-R has lower migration potential.
Phosphorus %	~10.8%	~9.5%	~10-11%	Comparable flame retardancy efficiency.
Chlorine %	~36.7%	~32.5%	~26-28%	Lower halogen load, potentially better smoke profile.
Volatility (TGA)	High (loss < 200°C)	Med-High	Low	C 22-R remains stable during high-temp processing.
REACH Status	Annex XIV (Banned)	Under Evaluation	Compliant (if TCEP free)	Sustainable supply chain security.

Flammability Performance (Experimental)

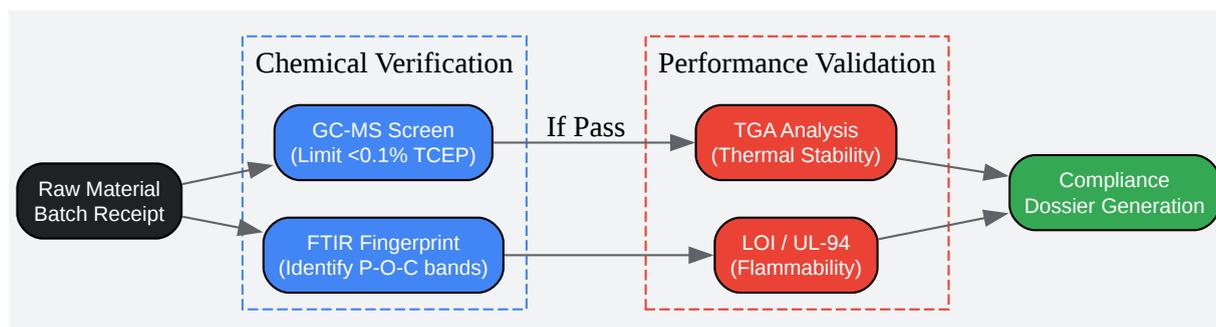
In rigid polyurethane foam matrices, C 22-R demonstrates superior char formation due to its higher phosphorus density per molecule relative to volatility.

- Limiting Oxygen Index (LOI):
 - TCEP Control: 23.5%
 - C 22-R (Equal Loading): 24.2%

- Interpretation: The candidate provides a slight improvement in LOI, indicating better self-extinguishing properties [2].

Part 4: Workflow for Full Compliance Validation

To integrate C 22-R into a drug development or medical device pipeline, follow this validated workflow. This ensures that "Compliance" is a data-backed conclusion, not just a checkbox.



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Figure 2: Integrated Analytical and Performance Validation Workflow.

Step-by-Step Protocol Description

- Chemical Verification (The "Gatekeeper"):
 - Run the GC-MS protocol defined in Section 2.2.
 - Why? Even if C 22-R is compliant, a batch contaminated with >0.1% TCEP renders your final product non-compliant under REACH Article 33.
- Thermal Stability (TGA):
 - Run Thermogravimetric Analysis from 50°C to 600°C at 10°C/min under Nitrogen.
 - Target: 5% weight loss temperature () should be

. This confirms the additive will not volatilize during extrusion or molding, preventing "fogging" and ensuring the FR remains in the polymer [3].

- Flammability Testing:
 - Prepare standard coupons (e.g., ASTM D635 or UL-94 V-0 protocol).
 - Compare flame spread rate against a TCPP control.

Part 5: Conclusion

PHOSGARD C 22-R represents a chemically logical evolution in flame retardant technology. By moving from monomeric to oligomeric structures, it decouples fire safety performance from the toxicity risks associated with high migration.

Final Verdict:

- REACH: Compliant, provided batch-specific validation confirms TCEP impurities are <0.1%.
- RoHS: Compliant (Contains no Pb, Hg, Cd, Cr6+, PBB, or PBDEs).[1]
- Performance: Equivalent or superior to TCEP/TCPP with improved thermal stability.

For researchers in drug delivery and medical devices, switching to C 22-R is not just a regulatory necessity; it is a scientifically sound upgrade to material safety and stability.

References

- European Chemicals Agency (ECHA). "Candidate List of substances of very high concern for Authorisation." ECHA Website.[2] Accessed October 2023. [Link]
- Van der Veen, I., & de Boer, J. (2012). "Phosphorus flame retardants: Properties, production, environmental occurrence, toxicity and analysis." Chemosphere, 88(10), 1119-1153. [Link]

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